

Versetamide Ligand: A Technical Guide to its Physicochemical Characteristics

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Compound of Interest

Compound Name: Versetamide

Cat. No.: B162505

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This technical guide provides an in-depth overview of the physicochemical characteristics of the **Versetamide** ligand. **Versetamide** is a crucial component in the formulation of certain diagnostic imaging agents, where its primary role is to act as a chelating agent. This document outlines its chemical properties, provides detailed experimental methodologies for its synthesis and characterization, and visualizes key related processes.

Core Physicochemical Characteristics

Versetamide, an acyclic, linear polyaminopolycarboxylic acid, is designed for high-affinity binding to metal ions. Its structure incorporates multiple donor atoms (nitrogens and oxygens) that coordinate with a central metal ion, forming a stable complex. This chelation is fundamental to its application in medicine, particularly in the context of gadolinium-based contrast agents (GBCAs) for Magnetic Resonance Imaging (MRI). In this application, **Versetamide** sequesters the toxic gadolinium ion (Gd^{3+}), rendering it safe for administration while preserving its paramagnetic properties essential for contrast enhancement in MRI.^[1]

Quantitative Physicochemical Data

The following table summarizes the key physicochemical properties of the **Versetamide** ligand.

Property	Value	Source
IUPAC Name	2-[bis[2-[carboxymethyl-[2-(2-methoxyethylamino)-2-oxoethyl]amino]ethyl]amino]acetic acid	PubChem
Molecular Formula	C ₂₀ H ₃₇ N ₅ O ₁₀	PubChem
Molecular Weight	507.5 g/mol	PubChem
Canonical SMILES	<chem>COCCNC(=O)CN(CCN(CCN(CC(=O)NCCOC)CC(=O)O)CC(=O)O)CC(=O)O</chem>	PubChem
InChI Key	AXFGWXLWCNPHP-UHFFFAOYSA-N	PubChem
CAS Number	129009-83-2	PubChem
XLogP3-AA (Computed)	-4.4	PubChem
Hydrogen Bond Donor Count	5	PubChem
Hydrogen Bond Acceptor Count	13	PubChem
Rotatable Bond Count	21	PubChem
Exact Mass	507.25404239	PubChem
Monoisotopic Mass	507.25404239	PubChem
Topological Polar Surface Area	224 Å ²	PubChem
Heavy Atom Count	35	PubChem
Formal Charge	0	PubChem
Complexity	769	PubChem

Experimental Protocols

This section details the methodologies for the synthesis and characterization of the **Versetamide** ligand.

Synthesis of Versetamide

The synthesis of **Versetamide** is achieved through the reaction of diethylenetriaminepentaacetic dianhydride (DTPA-bisanhydride) with 2-methoxyethylamine.^[2] While a specific, detailed protocol for **Versetamide** is not publicly available, the following is a representative procedure based on similar syntheses of DTPA-bisamides.^[3]

Materials:

- Diethylenetriaminepentaacetic dianhydride (DTPA-bisanhydride)
- 2-Methoxyethylamine
- Anhydrous Dimethylformamide (DMF)
- Triethylamine (TEA)
- Diethyl ether
- Nitrogen gas atmosphere
- Standard laboratory glassware and stirring equipment

Procedure:

- In a round-bottom flask under a nitrogen atmosphere, dissolve DTPA-bisanhydride (1 equivalent) in anhydrous DMF.
- In a separate flask, dissolve 2-methoxyethylamine (2.2 equivalents) in anhydrous DMF.
- Slowly add the 2-methoxyethylamine solution to the stirring solution of DTPA-bisanhydride at room temperature.
- Use triethylamine to adjust the pH of the reaction mixture to approximately 8-9.
- Heat the reaction mixture to 50-60°C and stir for 4-6 hours.

- Monitor the reaction progress using an appropriate analytical technique, such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Remove the solvent under reduced pressure (vacuum).
- Redissolve the resulting residue in a minimal amount of a suitable solvent (e.g., ethanol).
- Precipitate the product by adding an excess of diethyl ether.
- Collect the solid product by filtration, wash with diethyl ether, and dry under vacuum to yield **Versetamide**.

Characterization of Versetamide: Determination of Metal Ion Stability Constant

The stability constant ($\log K$) of the **Versetamide**-gadolinium complex is a critical parameter that quantifies the strength of the chelation. A high stability constant is essential to prevent the release of toxic free Gd^{3+} ions in vivo. Potentiometric titration is a standard method for determining these constants.^{[2][4]}

Materials:

- **Versetamide** ligand
- Gadolinium(III) chloride ($GdCl_3$) solution of known concentration
- Standardized potassium hydroxide (KOH) solution (carbonate-free)
- Potassium nitrate (KNO_3) for maintaining constant ionic strength
- Deionized, degassed water
- pH electrode and potentiometer
- Temperature-controlled titration vessel

- Nitrogen gas supply

Procedure:

- Prepare a solution of the **Versetamide** ligand of known concentration in deionized, degassed water with a background electrolyte (e.g., 0.1 M KNO_3) to maintain constant ionic strength.
- Prepare a solution of GdCl_3 of known concentration.
- In a temperature-controlled vessel (e.g., at 25°C), mix known volumes of the **Versetamide** solution and the GdCl_3 solution. Typically, a 1:1 molar ratio is used.
- Purge the solution with nitrogen gas to exclude carbon dioxide.
- Immerse the calibrated pH electrode into the solution.
- Titrate the solution with a standardized KOH solution, recording the pH value after each addition of the titrant.
- Continue the titration until a significant change in pH is observed, indicating the neutralization of all acidic protons.
- The titration data (pH versus volume of KOH added) is then processed using a suitable computer program (e.g., SUPERQUAD) to calculate the protonation constants of the ligand and the stability constant of the Gd^{3+} -**Versetamide** complex.[4]

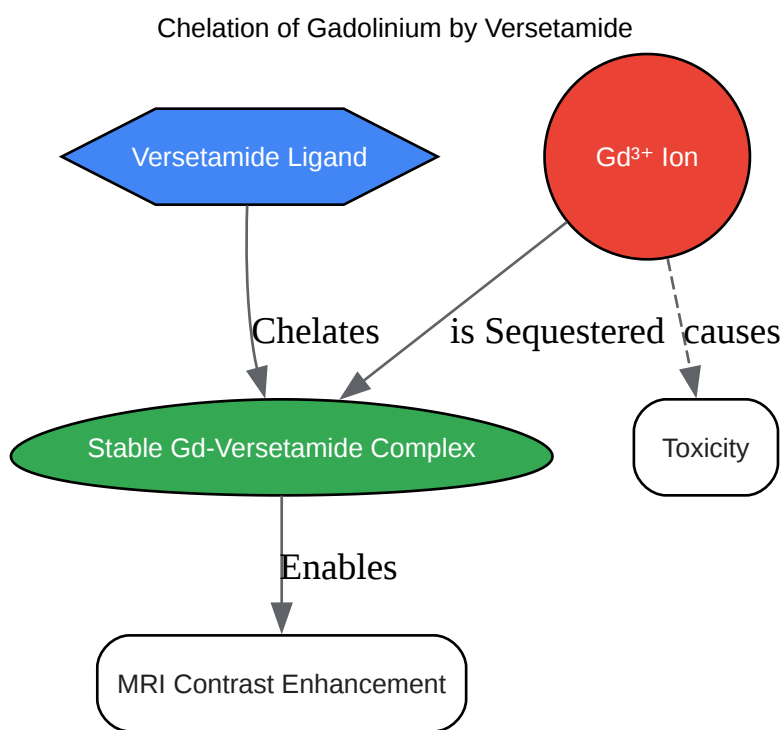
Visualizations

The following diagrams illustrate the structure of **Versetamide**, the concept of chelation, and a general experimental workflow for the development of a chelating agent for MRI applications.



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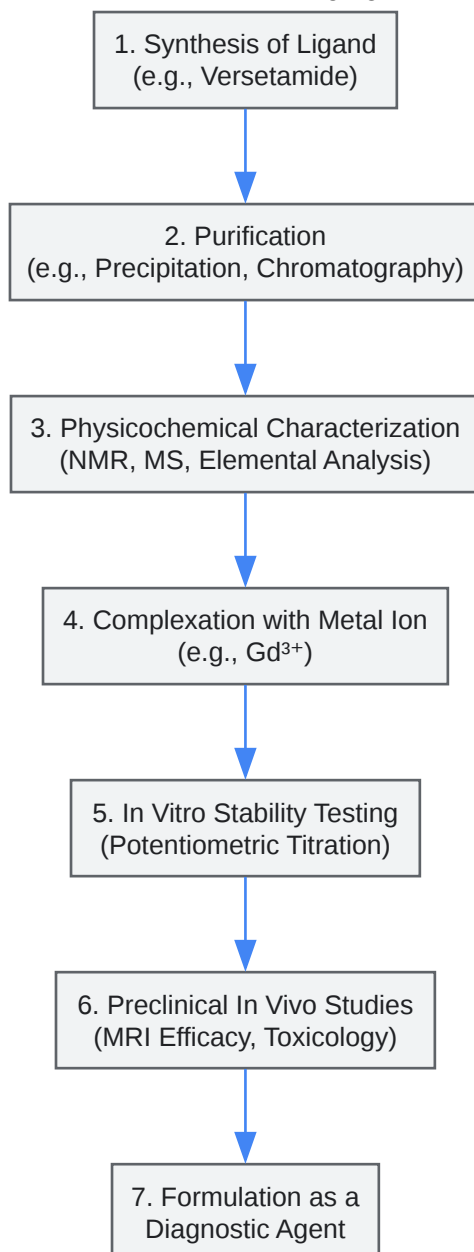
Caption: 2D structure of the **Versetamide** ligand.



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Caption: Conceptual diagram of **Versetamide** chelating a Gadolinium ion.

Experimental Workflow for Chelating Agent Development



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Caption: A generalized experimental workflow for developing a chelating agent.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Determination of stability constants and acute toxicity of potential hepatotropic gadolinium complexes - PubMed [pubmed.ncbi.nlm.nih.gov]
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